

Application Notes and Protocols for Intracellular Filling of Neurons with Biocytin

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Compound of Interest

Compound Name: *Biocytin*

Cat. No.: *B1667093*

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Introduction

Intracellular filling of individual neurons with **biocytin** followed by morphological analysis is a powerful technique to correlate a neuron's physiological properties with its detailed anatomical structure. **Biocytin**, a conjugate of biotin and lysine, is a small, water-soluble molecule that can be introduced into a neuron through a patch pipette during electrophysiological recording.^{[1][2]} Due to its small size, it readily diffuses throughout the dendritic and axonal arbors.^{[1][3]} Following fixation, the **biocytin** is visualized using an avidin-biotin complex (ABC) reaction, often with a chromogenic or fluorescent reporter, allowing for the three-dimensional reconstruction of the neuron's complete morphology.^{[4][5][6]} This method is invaluable for studying neuronal circuitry, synaptic connectivity, and morphological changes associated with development, plasticity, and disease.^{[7][8][9]}

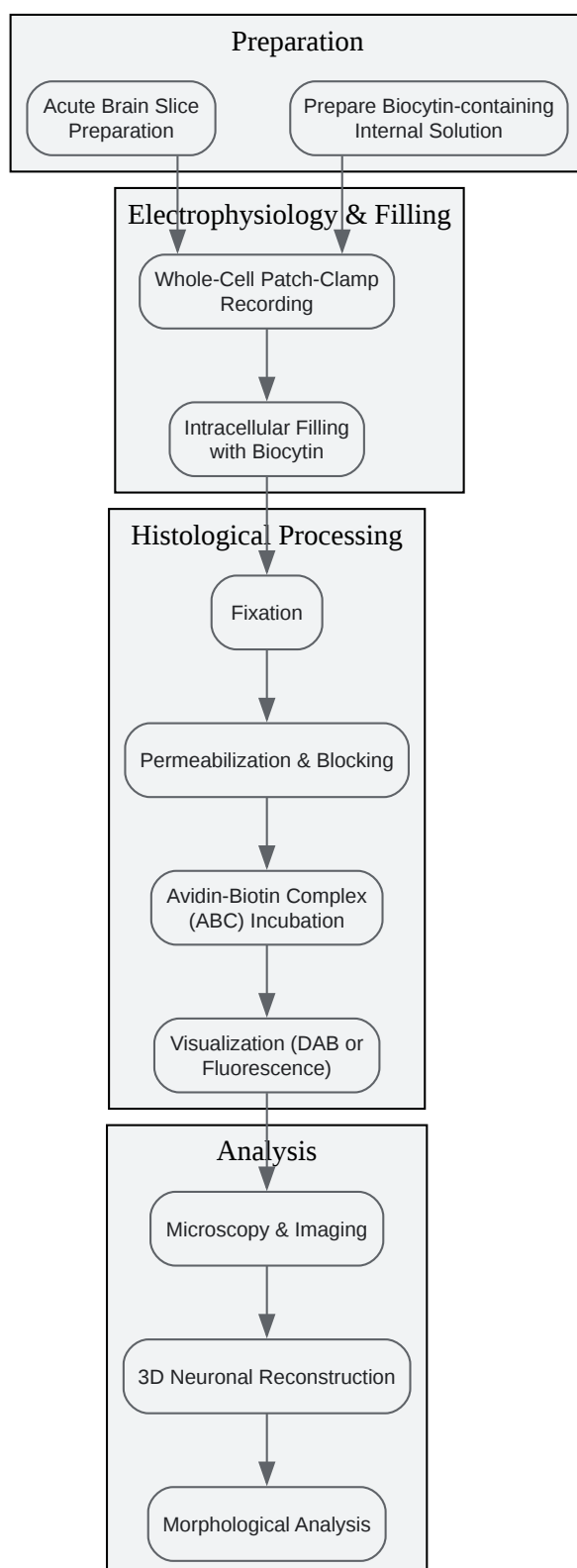
Key Applications

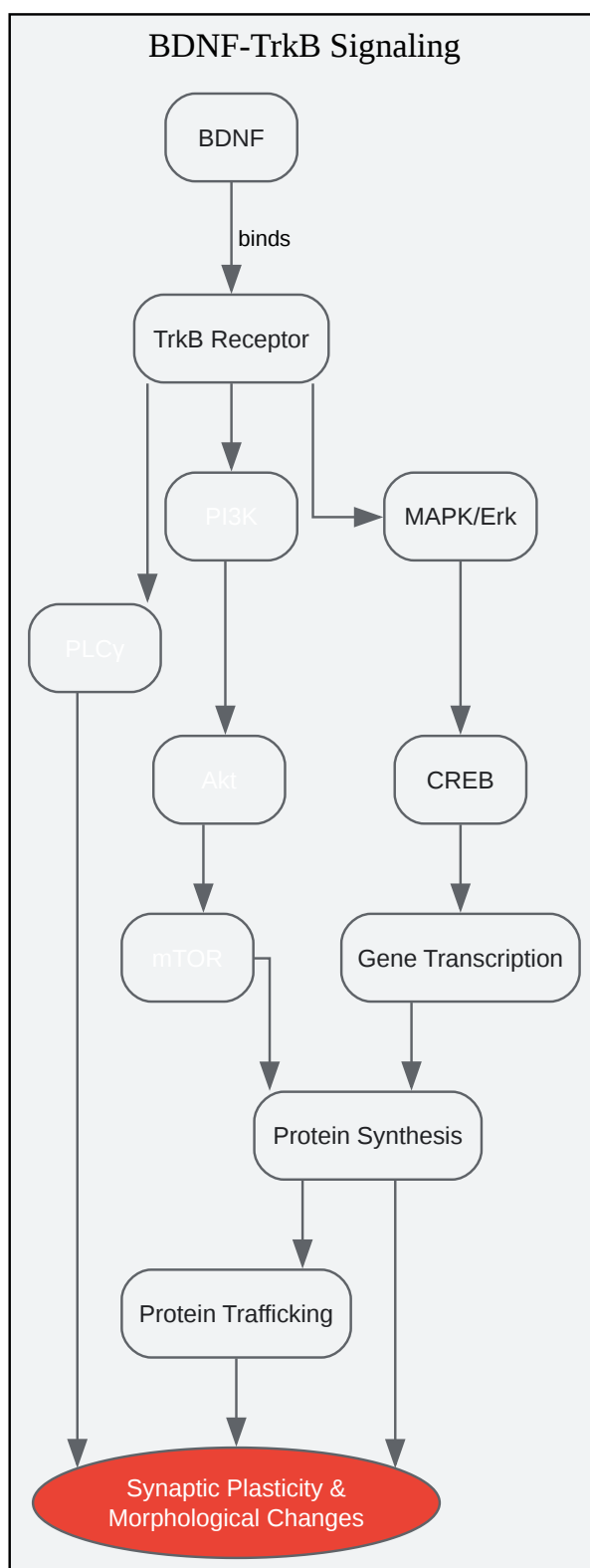
- **Correlative Light and Electron Microscopy:** Linking physiological data from a single neuron to its ultrastructural features, including synaptic contacts.^[10]
- **Neuronal Circuit Mapping:** Tracing the axonal and dendritic projections of individual neurons to understand their connectivity within a neural network.

- **Morphological Phenotyping:** Characterizing and classifying neuron types based on their detailed anatomical features.
- **Studying Synaptic Plasticity:** Analyzing changes in dendritic spine morphology and density in response to various stimuli or in disease models.[\[11\]](#)[\[12\]](#)
- **Drug Discovery and Development:** Assessing the effects of pharmacological agents on neuronal structure.

Experimental Workflow

The overall process involves several key stages, from preparing the tissue to the final morphological analysis.





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